An In-depth Technical Guide to 3-bromo-2,6-bis(phenylmethoxy)pyridine

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Compound of Interest

Compound Name:	*2,6-Bis(benzyloxy)-3-bromopyridine*
CAS No.:	*16727-47-2*
Cat. No.:	*B174153*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of 3-bromo-2,6-bis(phenylmethoxy)pyridine. This document is intended to serve as a valuable resource for researchers and professionals in the fields of organic synthesis and medicinal chemistry, offering detailed information on the compound's characteristics and its potential as a synthetic intermediate.

Core Compound Properties

3-bromo-2,6-bis(phenylmethoxy)pyridine, also known as **2,6-bis(benzyloxy)-3-bromopyridine**, is a substituted pyridine derivative. The presence of two bulky phenylmethoxy (benzyloxy) groups at positions 2 and 6, along with a bromine atom at position 3, imparts specific reactivity to the molecule, making it a useful building block in the synthesis of more complex chemical entities.

Table 1: Physicochemical Properties of 3-bromo-2,6-bis(phenylmethoxy)pyridine[1][2]

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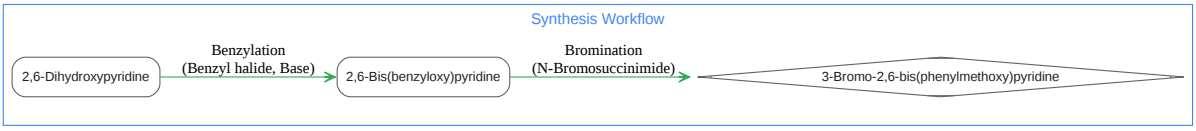
Property	Value
IUPAC Name	3-bromo-2,6-bis(phenylmethoxy)pyridine
Synonyms	2,6-bis(benzyloxy)-3-bromopyridine, 3-bromo-2,6-dibenzyloxypyridine
CAS Number	16727-47-2
Molecular Formula	$C_{19}H_{16}BrNO_2$
Molecular Weight	370.25 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	54.0 - 58.0 °C
Purity	>98.0% (by GC)

Chemical Structure and Synthesis

The structure of 3-bromo-2,6-bis(phenylmethoxy)pyridine features a central pyridine ring functionalized with a bromine atom and two benzyloxy groups.

Chemical structure of 3-bromo-2,6-bis(phenylmethoxy)pyridine.

A plausible synthetic route to 3-bromo-2,6-bis(phenylmethoxy)pyridine involves a multi-step process, which is outlined in the workflow below. This synthesis strategy begins with the conversion of 2,6-dihydroxypyridine to 2,6-bis(benzyloxy)pyridine, followed by selective bromination at the 3-position.



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General synthesis workflow for 3-bromo-2,6-bis(phenylmethoxy)pyridine.

Experimental Protocols

The following are representative experimental protocols for the synthesis and characterization of 3-bromo-2,6-bis(phenylmethoxy)pyridine.

Synthesis of 2,6-Bis(benzyloxy)pyridine

Materials:

- 2,6-Dihydroxypyridine
- Benzyl bromide (or chloride)
- Potassium carbonate (or another suitable base)
- N,N-Dimethylformamide (DMF) or Acetone
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate

Procedure:

- To a solution of 2,6-dihydroxypyridine in DMF or acetone, add potassium carbonate.
- To this suspension, add benzyl bromide (or chloride) dropwise at room temperature.
- Heat the reaction mixture and stir for several hours until the reaction is complete (monitored by TLC).
- After cooling to room temperature, pour the reaction mixture into water and extract with ethyl acetate.
- Wash the combined organic layers with water and then brine.

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- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford 2,6-bis(benzyloxy)pyridine.

Synthesis of 3-bromo-2,6-bis(phenylmethoxy)pyridine

Materials:

- 2,6-Bis(benzyloxy)pyridine
- N-Bromosuccinimide (NBS)
- Carbon tetrachloride (CCl_4) or Dichloromethane (CH_2Cl_2)
- AIBN (Azobisisobutyronitrile) or Benzoyl peroxide (BPO) as a radical initiator (optional, for radical bromination)
- Saturated aqueous sodium thiosulfate
- Brine
- Anhydrous sodium sulfate

Procedure:

- Dissolve 2,6-bis(benzyloxy)pyridine in a suitable solvent such as CCl_4 or CH_2Cl_2.
- Add N-bromosuccinimide to the solution. For radical bromination, a catalytic amount of AIBN or BPO can be added, and the reaction mixture is typically heated.
- Stir the reaction mixture at room temperature or with heating until the starting material is consumed (monitored by TLC).
- Quench the reaction with a saturated aqueous solution of sodium thiosulfate.
- Separate the organic layer, wash with water and brine.

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- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by recrystallization or column chromatography on silica gel to yield 3-bromo-2,6-bis(phenylmethoxy)pyridine.

Data Presentation

Quantitative data for 3-bromo-2,6-bis(phenylmethoxy)pyridine is essential for its identification and characterization. While specific experimental spectral data is not readily available in public databases, the expected regions for key signals are presented below based on the compound's structure.

Table 2: Expected Spectroscopic Data

Technique	Expected Observations
^{1}H NMR	Aromatic protons of the pyridine ring and phenyl groups, and methylene protons of the benzyloxy groups.
^{13}C NMR	Carbon signals for the pyridine ring, phenyl groups, and the methylene carbons of the benzyloxy groups.
IR Spectroscopy	C-H stretching (aromatic and aliphatic), C=C and C=N stretching of the aromatic rings, C-O stretching of the ether linkages, and C-Br stretching.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound, along with a characteristic isotopic pattern for a bromine-containing compound.

Applications in Drug Development

The pyridine scaffold is a privileged structure in medicinal chemistry, appearing in numerous approved drugs and clinical candidates. The introduction of various substituents onto the

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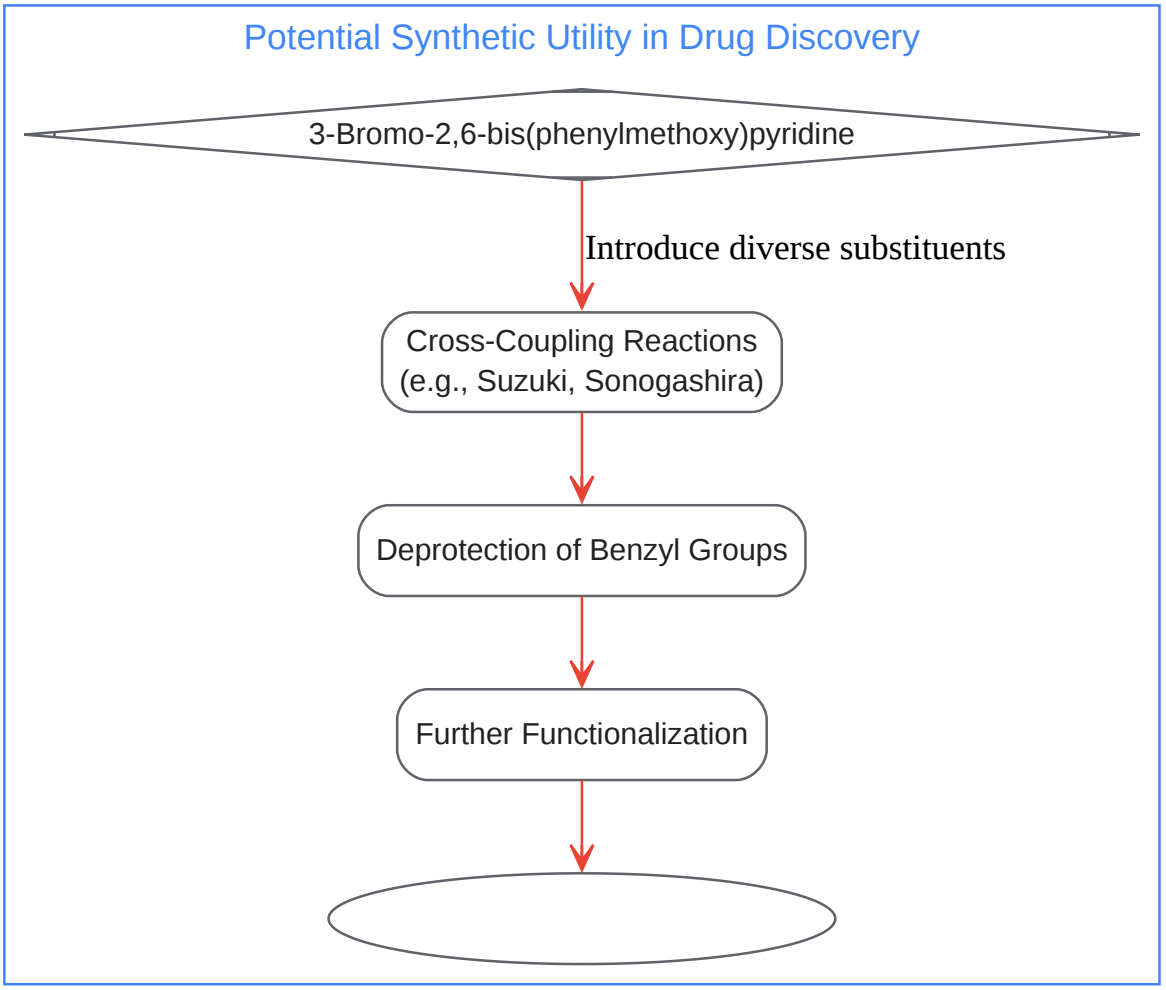
pyridine ring allows for the fine-tuning of physicochemical and pharmacological properties.

While specific biological activities for 3-bromo-2,6-bis(phenylmethoxy)pyridine have not been extensively reported in the public domain, its structure suggests potential as a key intermediate in the synthesis of novel therapeutic agents. The bromine atom serves as a versatile handle for a variety of cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), enabling the introduction of diverse functionalities at the 3-position of the pyridine ring. The benzyloxy groups can be retained in the final molecule or deprotected to reveal hydroxyl groups, which can serve as hydrogen bond donors or be further functionalized.



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Logical workflow for the use of 3-bromo-2,6-bis(phenylmethoxy)pyridine in drug discovery.

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Given the broad spectrum of biological activities associated with substituted pyridines, derivatives of 3-bromo-2,6-bis(phenylmethoxy)pyridine could be explored for various therapeutic areas, including but not limited to oncology, infectious diseases, and neurology.

Conclusion

3-bromo-2,6-bis(phenylmethoxy)pyridine is a valuable synthetic intermediate with significant potential in organic synthesis and medicinal chemistry. This guide has provided an overview of its chemical properties, a plausible synthetic route with representative experimental protocols, and a discussion of its potential applications in drug discovery. The versatile reactivity of this compound makes it an attractive starting material for the synthesis of novel and complex molecular architectures. Further research into the biological activities of its derivatives is warranted to fully explore its therapeutic potential.

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References

- 1. rsc.org [rsc.org]
- 2. 2,6-Bis(benzyloxy)-3-bromopyridine | C19H16BrNO2 | CID 21818496 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-bromo-2,6-bis(phenylmethoxy)pyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b174153/docs#an-in-depth-technical-guide-to-3-bromo-2-6-bis-phenylmethoxy-pyridine]

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